

Spectroscopic Characterization of Pseudotropine Hydrochloride: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Pseudotropine hydrochloride*

CAS No.: 2292-08-2

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Introduction

Pseudotropine, a tropane alkaloid, is a diastereomer of tropine and a key biosynthetic intermediate in various plant species.^{[1][2]} Its hydrochloride salt is a common form for handling and analysis in research and pharmaceutical development. A thorough understanding of its spectroscopic properties is fundamental for its identification, quantification, and quality control. This guide provides an in-depth analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **Pseudotropine hydrochloride**. The focus is on the interpretation of the spectral data, underpinned by the principles of structural chemistry and validated by established analytical protocols.

Pseudotropine is chemically known as (1R,3R,5S)-8-Methyl-8-azabicyclo[3.2.1]octan-3-ol.^[3] The hydrochloride salt has the molecular formula $C_8H_{16}ClNO$ and a molecular weight of 177.67 g/mol.^[4]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful technique for the elucidation of the molecular structure of organic compounds. For **Pseudotropine hydrochloride**, both ^1H and ^{13}C NMR provide a detailed fingerprint of its bicyclic structure. Due to the salt form, deuterated water (D_2O) or methanol- d_4 (CD_3OD) are suitable solvents.^{[4][5]}

Expected ^1H NMR Spectral Data of Pseudotropine Hydrochloride

The proton NMR spectrum of **Pseudotropine hydrochloride** is expected to show distinct signals for the protons on the tropane skeleton. The protonation of the tertiary amine by HCl will cause a downfield shift of the protons adjacent to the nitrogen atom compared to the free base.

Proton Assignment	Expected Chemical Shift (δ , ppm) in D ₂ O	Multiplicity	Notes
H-3	~4.0 - 4.2	Multiplet	The chemical shift is influenced by the equatorial hydroxyl group.
H-1, H-5	~3.3 - 3.5	Broad Multiplet	Bridgehead protons, deshielded by the adjacent protonated nitrogen.
N-CH ₃	~2.8 - 3.0	Singlet	Significantly downfield shifted due to the positive charge on the nitrogen.
H-2, H-4 (axial & equatorial)	~2.0 - 2.5	Multiplets	Complex overlapping signals from the piperidine ring protons.
H-6, H-7 (axial & equatorial)	~1.8 - 2.2	Multiplets	Protons of the pyrrolidine ring, generally more shielded.
OH	Not typically observed in D ₂ O	-	Rapid exchange with the deuterium of the solvent.

Causality in ¹H NMR: The stereochemistry of pseudotropine, with its equatorial (β) hydroxyl group at C-3, results in a different spatial environment for the H-3 proton compared to its axial (α) counterpart in tropine.[2] This leads to distinct chemical shifts and coupling constants, allowing for unambiguous stereochemical assignment. The protonation of the nitrogen in the hydrochloride salt induces a positive charge, which deshields the neighboring protons (H-1, H-5, and N-CH₃), causing their signals to appear at a lower field.

Expected ^{13}C NMR Spectral Data of Pseudotropine Hydrochloride

The ^{13}C NMR spectrum provides information on the carbon framework of the molecule.

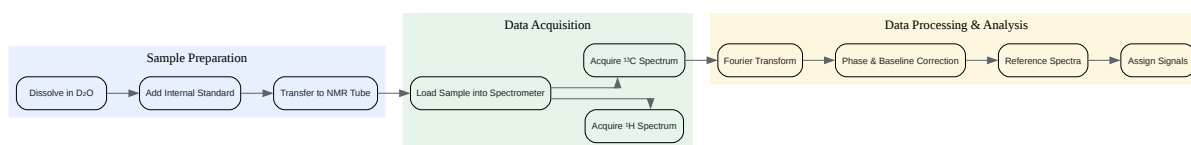
Carbon Assignment	Expected Chemical Shift (δ , ppm) in D_2O	Notes
C-3	~68 - 70	Carbon bearing the hydroxyl group.
C-1, C-5	~63 - 65	Bridgehead carbons, deshielded by the adjacent protonated nitrogen.
N-CH ₃	~40 - 42	N-methyl carbon, influenced by the protonation state.
C-2, C-4	~38 - 40	Carbons adjacent to C-3.
C-6, C-7	~26 - 28	Carbons of the pyrrolidine ring.

Causality in ^{13}C NMR: The chemical shifts of the carbons in the tropane ring are sensitive to their geometric and electronic environment. The positions of C-1, C-5, and the N-CH₃ are notably affected by the protonation of the nitrogen atom. The distinct chemical shift of C-3 is a key identifier for the pseudotropine isomer.[\[6\]](#)[\[7\]](#)

Experimental Protocol for NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **Pseudotropine hydrochloride** in 0.6-0.7 mL of D_2O . Add a small amount of a suitable internal standard (e.g., DSS or TMSP) for accurate chemical shift referencing.[\[8\]](#)[\[9\]](#)
- Instrumentation: Acquire ^1H and ^{13}C NMR spectra on a 400 MHz or higher field NMR spectrometer.
- ^1H NMR Acquisition:
 - Use a standard single-pulse experiment.

- Acquire at least 16 scans for a good signal-to-noise ratio.
- Apply a water suppression sequence if the residual HDO signal is intense.
- ^{13}C NMR Acquisition:
 - Use a proton-decoupled pulse sequence (e.g., zgpg30).
 - Acquire a sufficient number of scans (typically >1024) to obtain a good signal-to-noise ratio, as ^{13}C has a low natural abundance.
- Data Processing: Process the raw data using appropriate NMR software. This includes Fourier transformation, phase correction, baseline correction, and referencing the chemical shifts to the internal standard.



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Caption: Workflow for NMR analysis of **Pseudotropine hydrochloride**.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable tool for identifying the functional groups present in a molecule. The IR spectrum of **Pseudotropine hydrochloride** will be dominated by absorptions from the O-H, N-H, C-H, and C-O bonds.

Expected IR Absorption Bands of Pseudotropine Hydrochloride (KBr Pellet)

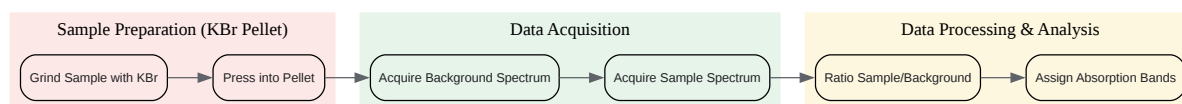
Wavenumber (cm ⁻¹)	Vibrational Mode	Intensity	Notes
3500 - 3200	O-H stretch	Strong, Broad	Characteristic of the hydroxyl group, involved in hydrogen bonding.
3000 - 2700	N-H ⁺ stretch	Strong, Broad	Absorption from the protonated tertiary amine (R ₃ N-H ⁺). [10]
2950 - 2850	C-H stretch (aliphatic)	Strong	From the CH ₂ and CH groups of the bicyclic ring.
1600 - 1575	N-H ⁺ bend	Medium	Asymmetric and symmetric bending of the N-H ⁺ group. [11]
1470 - 1450	C-H bend (scissoring)	Medium	From the CH ₂ groups.
~1060	C-O stretch	Strong	Differentiates from tropine (~1040 cm ⁻¹). [2]

Causality in IR Spectroscopy: The formation of the hydrochloride salt introduces a proton on the nitrogen atom, giving rise to characteristic broad N-H⁺ stretching and bending vibrations. The broadness of the O-H and N-H⁺ stretching bands is due to extensive hydrogen bonding in the solid state. The position of the C-O stretching vibration is sensitive to the stereochemistry of the hydroxyl group; the equatorial C-O bond in pseudotropine typically absorbs at a slightly higher wavenumber than the axial C-O bond in tropine.[\[2\]](#)

Experimental Protocol for IR Spectroscopy (KBr Pellet Method)

- Sample Preparation:
 - Thoroughly dry both the **Pseudotropine hydrochloride** sample and spectroscopic grade potassium bromide (KBr) to remove any moisture.[\[12\]](#)

- Grind 1-2 mg of the sample with approximately 100-200 mg of KBr in an agate mortar until a fine, homogeneous powder is obtained.^[13]
- Transfer the powder to a pellet press and apply pressure (typically 8-10 tons) to form a transparent or translucent pellet.^[14]
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
 - Acquire a background spectrum of the empty sample compartment.
 - Place the KBr pellet in the sample holder and acquire the sample spectrum.
 - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing: The software automatically ratios the sample spectrum against the background spectrum to generate the final absorbance or transmittance spectrum.



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Caption: Workflow for IR analysis of **Pseudotropine hydrochloride**.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of the molecule and its fragments, confirming the molecular weight and offering structural insights through fragmentation patterns. Electrospray ionization (ESI) is a suitable soft ionization technique for the analysis of **Pseudotropine hydrochloride**.

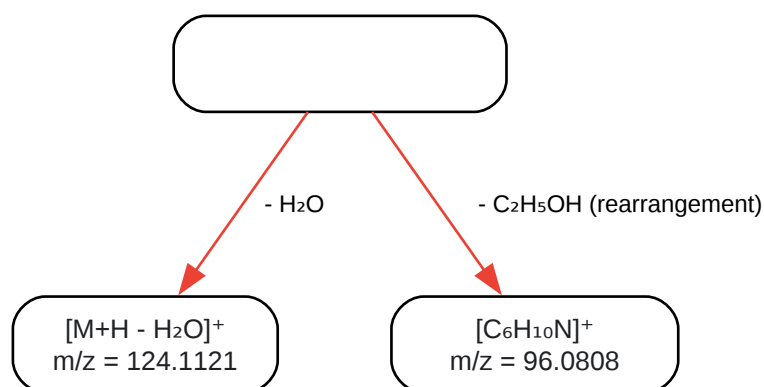
Expected Mass Spectrum of Pseudotropine Hydrochloride (Positive ESI-MS)

- Parent Ion: The base peak in the full scan mass spectrum will be the protonated molecule $[M+H]^+$, where M is the free base (pseudotropine).
 - Pseudotropine ($C_8H_{15}NO$) has a monoisotopic mass of 141.1154 Da.[1]
 - The expected m/z of the parent ion $[C_8H_{16}NO]^+$ will be 142.1226.

Plausible ESI-MS/MS Fragmentation Pathway

Tandem mass spectrometry (MS/MS) of the precursor ion at m/z 142.1 will reveal characteristic fragment ions.

- Loss of Water (H_2O): A common fragmentation for alcohols is the neutral loss of water, leading to a fragment ion at m/z 124.1121 ($[C_8H_{14}N]^+$).
- Fragmentation of the Bicyclic Ring: The tropane skeleton can undergo complex ring cleavages. A prominent fragmentation pathway involves the formation of a methylpyrrolidinium species, leading to a fragment ion at m/z 96.0808 ($[C_6H_{10}N]^+$).
- Other Fragments: Other smaller fragments may be observed depending on the collision energy.



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Caption: Plausible fragmentation pathway for **Pseudotropine hydrochloride**.

Experimental Protocol for Mass Spectrometry (ESI-MS)

- Sample Preparation: Prepare a dilute solution of **Pseudotropine hydrochloride** (e.g., 1-10 µg/mL) in a suitable solvent system for ESI, such as 50:50 acetonitrile:water with 0.1% formic acid to ensure protonation.
- Instrumentation: Use a mass spectrometer equipped with an electrospray ionization source, such as a quadrupole time-of-flight (Q-TOF) or a triple quadrupole (QqQ) instrument.
- Data Acquisition (Full Scan):
 - Infuse the sample solution into the ESI source.
 - Acquire a full scan mass spectrum in positive ion mode over a relevant m/z range (e.g., 50-300 Da).
- Data Acquisition (MS/MS):
 - Select the parent ion (m/z 142.1) for fragmentation.
 - Apply collision-induced dissociation (CID) with an appropriate collision energy to generate fragment ions.
 - Acquire the product ion spectrum.
- Data Analysis: Analyze the full scan spectrum to confirm the molecular weight and the MS/MS spectrum to identify characteristic fragment ions and propose a fragmentation pathway.

Conclusion

The spectroscopic analysis of **Pseudotropine hydrochloride** by NMR, IR, and MS provides a comprehensive and self-validating system for its structural confirmation and identification. ¹H and ¹³C NMR spectroscopy elucidates the detailed carbon-hydrogen framework and the stereochemistry of the molecule. IR spectroscopy confirms the presence of key functional groups and the effects of hydrochloride formation. Mass spectrometry verifies the molecular weight and provides characteristic fragmentation patterns for structural confirmation. The integrated application of these techniques, guided by the robust experimental protocols

outlined, ensures the accurate and reliable characterization of **Pseudotropine hydrochloride** for researchers and professionals in drug development.

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